

Solid-phase synthesis using 8-Methoxyquinazoline scaffolds

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Compound of Interest

Compound Name: 8-Methoxyquinazoline-4-carboxylic acid

Cat. No.: B13209780

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Application Note: High-Fidelity Solid-Phase Synthesis of 8-Methoxyquinazoline Scaffolds

Executive Summary & Scientific Rationale

The 8-methoxyquinazoline scaffold is a privileged pharmacophore in modern oncology, serving as the structural anchor for several FDA-approved tyrosine kinase inhibitors (TKIs), including Gefitinib, Erlotinib, and Vandetanib. While the quinazoline core provides the essential ATP-mimetic hydrogen bonding to the kinase hinge region (typically N1 and N3), the 8-methoxy substituent plays a critical dual role:

- **Solubility & Pharmacokinetics:** It disrupts the planarity and crystal packing of the quinazoline ring, significantly enhancing aqueous solubility compared to the unsubstituted parent.
- **Electronic Modulation:** The electron-donating nature of the methoxy group at the C8 position influences the pKa of the N1 nitrogen, fine-tuning the binding affinity to the ATP pocket.

This guide details a robust Solid-Phase Organic Synthesis (SPOS) protocol for generating libraries of 4-amino-8-methoxyquinazoline derivatives. Unlike solution-phase methods that

require tedious purification after every step, this protocol leverages a "Resin-Capture" strategy to ensure high purity and throughput.

Strategic Overview: The "Resin-Bound Nucleophile" Approach

While it is possible to build the quinazoline ring system entirely on-resin (via immobilized anthranilic acid), this approach often suffers from low cyclization yields and limited diversity at the C8 position.

Recommended Strategy: We utilize a convergent approach where the 4-chloro-8-methoxyquinazoline core is synthesized in bulk (solution phase) and then reacted with a resin-bound amine (solid phase). This method ensures that the complex heteroaromatic core is verified pure before entering the high-value combinatorial step.

Workflow Logic:

- **Scaffold Prep (Solution):** Synthesis of 4-chloro-8-methoxyquinazoline from 2-amino-3-methoxybenzoic acid.
- **Resin Loading:** Attachment of a diamine linker to an acid-labile resin (Rink Amide or 2-Chlorotrityl).
- **S_NAr Displacement:** Nucleophilic attack of the resin-bound amine on the 4-chloro position of the scaffold.
- **Cleavage:** Release of the final 4-substituted-8-methoxyquinazoline.

Detailed Experimental Protocols

Phase A: Solution-Phase Scaffold Preparation

Objective: Isolate high-purity 4-chloro-8-methoxyquinazoline (Intermediate A).

Reagents:

- 2-Amino-3-methoxybenzoic acid (Starting Material)

- Formamidine acetate^{[1][2]}
- Thionyl chloride (
) or Phosphorus oxychloride (
)
- DMF (catalytic)

Protocol:

- Cyclization: Reflux 2-amino-3-methoxybenzoic acid (1.0 eq) with formamidine acetate (1.5 eq) in 2-methoxyethanol for 12–16 hours. Cool, filter the precipitate, and wash with ethanol to obtain 8-methoxyquinazolin-4(3H)-one.
 - Checkpoint: Verify formation by LC-MS (M+H).
- Chlorination: Suspend the quinazolinone (1.0 eq) in
(10 eq). Add 2–3 drops of dry DMF as a catalyst.
- Reflux for 3–5 hours until the solution becomes clear.
- Remove excess
under reduced pressure. Azeotrope with toluene (2x) to remove traces of acid.
- Neutralization: Carefully neutralize the residue with saturated
(aq) and extract with DCM. Dry over
and concentrate.
 - Storage: Store Intermediate A under inert atmosphere at 4°C. It is moisture-sensitive.

Phase B: Solid-Phase Library Synthesis

Objective: Generate a library of N4-substituted derivatives.

Resin Selection:

- Rink Amide MBHA Resin (0.5–0.7 mmol/g): Best for generating C-terminal amides if the linker is an amino acid.
- 2-Chlorotrityl Chloride (2-CTC) Resin: Best for attaching diamines where one amine remains free for the scaffold coupling.

Step 1: Linker Attachment (Example using Rink Amide)

- Fmoc Deprotection: Treat resin with 20% Piperidine in DMF (2 x 10 min). Wash with DMF (5x), DCM (3x).
- Coupling: Dissolve Fmoc-Diamine-Linker (e.g., Fmoc-piperazine or Fmoc-1,3-diaminopropane, 4.0 eq), HBTU (3.9 eq), and DIPEA (8.0 eq) in DMF. Add to resin.^{[3][4][5][6][7]} Shake for 2 hours at RT.
- Capping: Treat with Acetic Anhydride/Pyridine (1:1) in DCM for 30 min to cap unreacted sites.
- Final Fmoc Removal: Treat with 20% Piperidine/DMF (2 x 10 min) to expose the reactive amine.

Step 2: Scaffold Loading (SNAr Reaction) Critical Step: The resin-bound amine attacks the C4-position of the quinazoline.

- Swelling: Swell the amine-functionalized resin in anhydrous NMP (N-Methyl-2-pyrrolidone) for 30 min. Note: NMP allows higher reaction temperatures than DCM.
- Reaction Cocktail: Dissolve Intermediate A (4-chloro-8-methoxyquinazoline, 3.0 eq) and DIPEA (6.0 eq) in anhydrous NMP.
- Incubation: Add the cocktail to the resin. Heat the reaction vessel to 60–80°C for 4–6 hours.
 - Optimization: Microwave irradiation (50W, 60°C) can reduce this time to 30 minutes.
- Washing: Drain and wash extensively to remove excess scaffold: DMF (5x), DCM (5x), MeOH (3x), Et₂O (2x).

- QC Check: Perform a chloranil test. A colorless beads result indicates complete consumption of the resin-bound amine.

Step 3: Cleavage & Isolation[4][7]

- Cleavage Cocktail: Prepare 95% TFA / 2.5% TIS / 2.5% .
- Incubation: Treat resin with cocktail for 2 hours at RT.
- Work-up: Filter resin and wash with minimal TFA.[5] Precipitate the filtrate into cold diethyl ether (-20°C). Centrifuge to collect the crude solid.

Data Summary & Troubleshooting

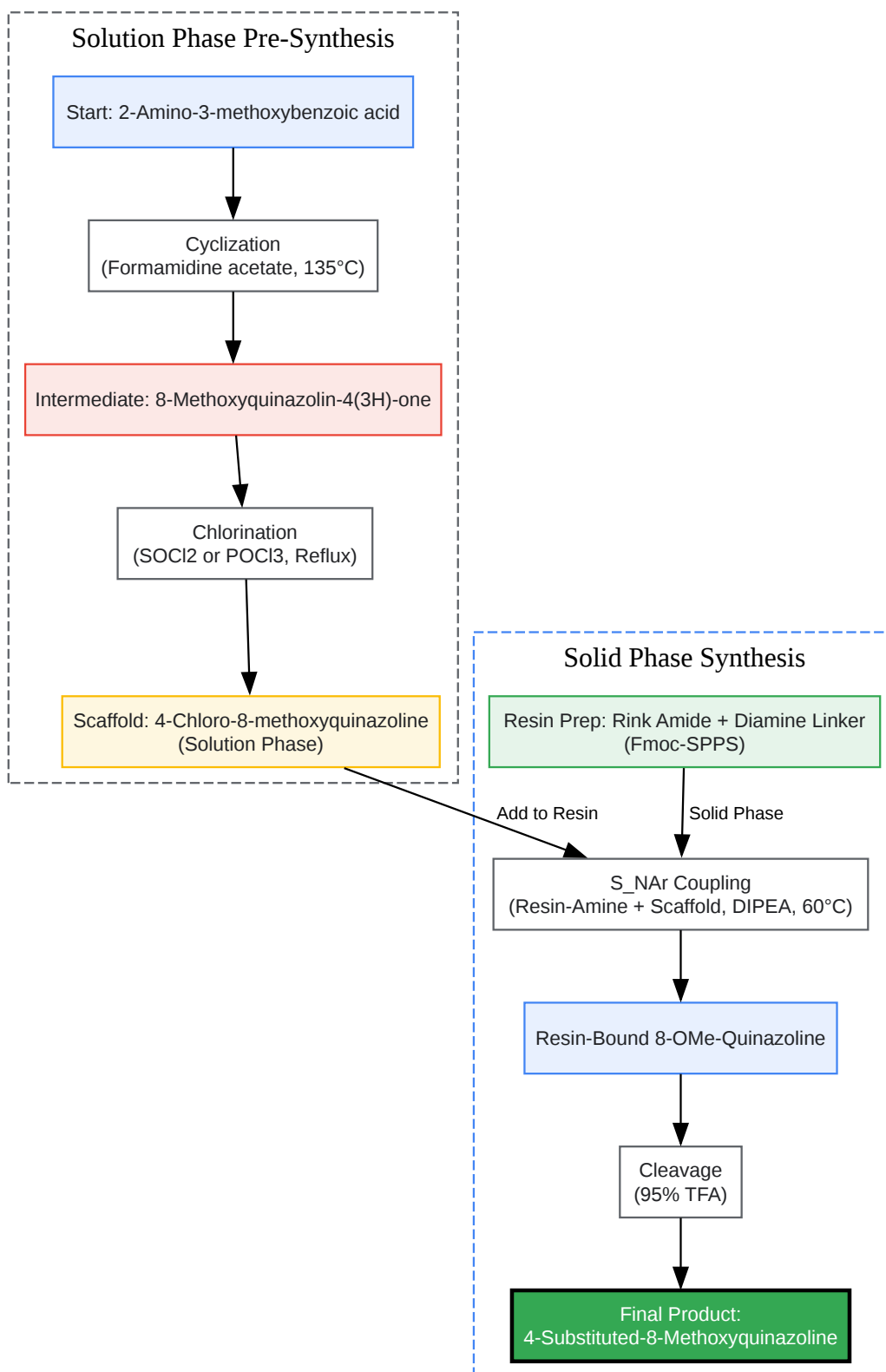
Parameter	Recommended Condition	Why?
Solvent (Coupling)	NMP or DMF	High boiling point required for SNAr; excellent resin swelling.
Base	DIPEA (Diisopropylethylamine)	Non-nucleophilic base to scavenge HCl generated during substitution.
Temperature	60–80°C	The 8-methoxy group donates electrons into the ring, slightly deactivating the C4-Cl bond compared to unsubstituted quinazolines. Heat is required. [8]
Stoichiometry	3.0 eq Scaffold	Excess ensures kinetics favor the solid-phase reaction over hydrolysis.

Troubleshooting Table:

- Problem: Low Yield.

- Solution: The 4-chloro scaffold may have hydrolyzed. Check purity of Intermediate A. Ensure anhydrous NMP is used.
- Problem: Incomplete Substitution (Positive Chloranil Test).
 - Solution: Re-treat resin with fresh scaffold/base at 80°C or use microwave assistance.
- Problem: "Sticky" Crude Product.
 - Solution: The 8-methoxy group increases polarity. Use Reverse-Phase HPLC (Water/Acetonitrile + 0.1% Formic Acid) rather than ether precipitation if the product oils out.

Visualization: Synthesis Workflow



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Caption: Workflow combining solution-phase scaffold construction with solid-phase diversification via nucleophilic aromatic substitution (

).

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